

# Application Notes and Protocols for 2-Methylpentane in the Laboratory

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## Compound of Interest

Compound Name: 2-Methylpentane

Cat. No.: B3432625

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These application notes provide a comprehensive guide for the safe handling and storage of **2-methylpentane** in a laboratory setting. The protocols outlined herein are designed for researchers, scientists, and drug development professionals, emphasizing scientific integrity and field-proven safety practices.

## Introduction to 2-Methylpentane

**2-Methylpentane**, also known as isohexane, is a branched-chain alkane with the molecular formula C<sub>6</sub>H<sub>14</sub>.<sup>[1]</sup> It is a colorless, volatile, and highly flammable liquid with a petroleum-like odor.<sup>[2][3]</sup> Commonly found in petroleum distillates and industrial solvents, it is utilized in organic synthesis and as a solvent for various applications, including rubber processing and vegetable oil extraction.<sup>[2][4]</sup> Its high volatility and flammability necessitate stringent safety protocols in a laboratory environment.

## Physicochemical and Hazard Profile

A thorough understanding of the properties of **2-methylpentane** is fundamental to its safe handling. The following table summarizes its key physicochemical data and hazard classifications.

Property	Value	Source
Molecular Formula	C6H14	<a href="#">[1]</a>
Molecular Weight	86.18 g/mol	<a href="#">[2]</a>
Appearance	Colorless liquid	<a href="#">[1]</a>
Odor	Petroleum-like	<a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	60 to 62 °C (140 to 143 °F)	<a href="#">[1]</a>
Melting Point	-154 °C (-245 °F)	<a href="#">[4]</a>
Flash Point	< -29 °C (< -20 °F)	<a href="#">[2]</a>
Autoignition Temperature	264 °C (507 °F)	<a href="#">[6]</a>
Vapor Density	3.0 (Air = 1)	<a href="#">[2]</a>
Solubility in Water	Immiscible	<a href="#">[4]</a>
OSHA Flammability Category	Category 2	<a href="#">[7]</a>

Hazard Summary: **2-methylpentane** is classified as a highly flammable liquid and vapor.[\[8\]](#) It can cause skin irritation and may cause drowsiness or dizziness upon inhalation.[\[8\]](#)[\[9\]](#) Aspiration into the lungs may be fatal.[\[8\]](#) Vapors are heavier than air and can travel to an ignition source, leading to a flashback fire.[\[9\]](#)[\[10\]](#)

## Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical to minimizing exposure risks. The following PPE is mandatory when handling **2-methylpentane**:

- Eye Protection: Chemical splash goggles that meet ANSI Z.87.1 standards are required.[\[11\]](#) A face shield should be worn over safety glasses when there is a risk of splashing.[\[11\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[\[11\]](#) Gloves should be inspected for any signs of degradation before use and replaced immediately if contaminated.[\[11\]](#)

- Body Protection: A flame-resistant lab coat should be worn over clothing made of natural fibers like cotton.[\[11\]](#) Polyester and acrylic fabrics should be avoided.[\[11\]](#)
- Respiratory Protection: Handling of **2-methylpentane** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to keep vapor concentrations below permissible exposure limits.[\[11\]](#) If engineering controls are insufficient, a NIOSH-approved respirator with organic vapor cartridges is necessary.[\[12\]](#)[\[13\]](#)

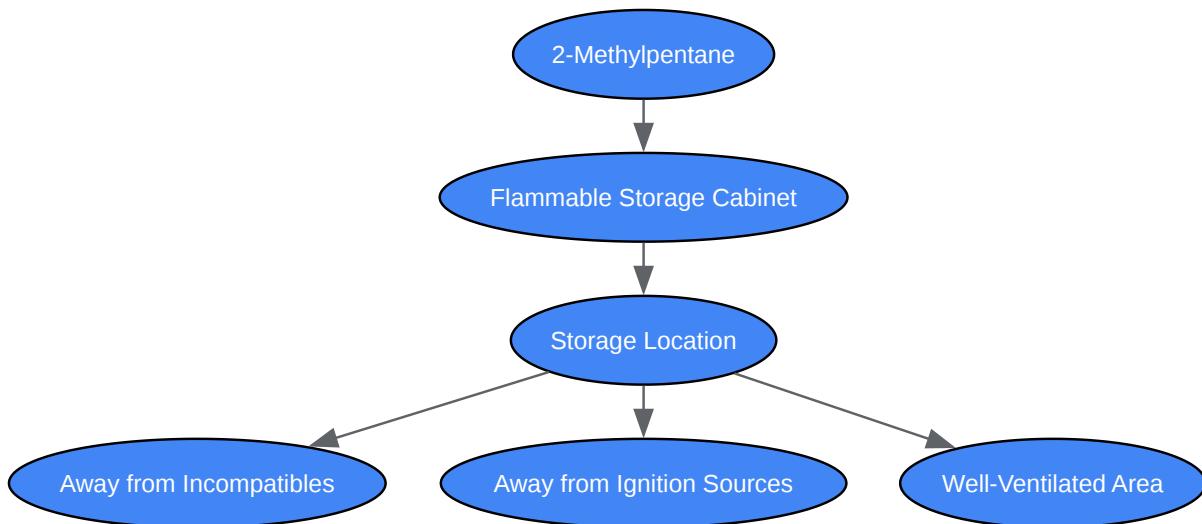
## Safe Handling Protocols

Adherence to strict handling protocols is paramount to prevent accidents and exposure.

### General Handling

- Work Area: All work with **2-methylpentane** should be performed in a well-ventilated area, such as a certified chemical fume hood, to minimize inhalation exposure.[\[14\]](#)
- Ignition Sources: Eliminate all potential ignition sources from the work area, including open flames, hot plates, and spark-producing equipment.[\[14\]](#)[\[15\]](#) Use of non-sparking tools is recommended.[\[9\]](#)
- Grounding and Bonding: To prevent the buildup of static electricity, which can ignite flammable vapors, containers must be properly grounded and bonded during the transfer of **2-methylpentane**.[\[14\]](#)[\[15\]](#)
- Container Handling: Keep containers of **2-methylpentane** tightly closed when not in use.[\[15\]](#)

The following diagram illustrates the general workflow for safely handling **2-methylpentane**.



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